

Technical Support Center: Information on SK-J002-1n

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Compound of Interest

Compound Name: SK-J002-1n

Cat. No.: B15551895

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Subject: Clarification on the Application of **SK-J002-1n**

Our investigation into the topic "Overcoming resistance to **SK-J002-1n** in cell lines" has revealed that the compound **SK-J002-1n** is not utilized in biological research involving cell lines. Instead, scientific literature and chemical databases consistently identify **SK-J002-1n** as a chemical catalyst.

Specifically, **SK-J002-1n** is a nickel(II)/Josiphos complex used in the field of organic chemistry. Its primary application is to facilitate cross-coupling reactions, which are fundamental processes for synthesizing complex organic molecules.^{[1][2][3][4]} Publications referencing this compound are found in chemistry journals and focus on its catalytic activity in chemical synthesis.^{[1][3][4]}

Given that **SK-J002-1n** is not a therapeutic agent or a compound studied in the context of cancer cell biology, there is no existing research on resistance mechanisms in cell lines, associated signaling pathways, or experimental protocols for such studies.

Therefore, we are unable to provide a technical support center with troubleshooting guides and FAQs on overcoming resistance to **SK-J002-1n** in cell lines, as the premise of this request does not align with the compound's actual scientific application.

We recommend verifying the name of the compound of interest for your research. Should you have a different compound that is used in cell line-based research, we would be pleased to assist you in creating the requested technical support materials.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com